

Cross-Validation of ZAP-180013 Activity: A Comparative Guide for Researchers

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Compound of Interest		
Compound Name:	ZAP-180013	
Cat. No.:	B1683543	Get Quote

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This guide provides a comparative analysis of the activity of **ZAP-180013**, a potent inhibitor of Zeta-chain associated protein kinase 70 (ZAP-70), across different cell lines. **ZAP-180013** has emerged as a critical tool for studying T-cell signaling and has shown promise in the context of inflammatory diseases due to its inhibitory effects on the NLRP3 inflammasome. This document is intended for researchers, scientists, and drug development professionals interested in the cellular effects of **ZAP-180013**.

Summary of ZAP-180013 Activity

ZAP-180013 primarily functions as an inhibitor of ZAP-70, a key protein tyrosine kinase in the T-cell receptor (TCR) signaling pathway.[1] By blocking the interaction of the ZAP-70 SH2 domain with immunoreceptor tyrosine-based activation motifs (ITAMs), **ZAP-180013** effectively curtails downstream signaling cascades essential for T-cell activation. Additionally, recent studies have identified **ZAP-180013** as a potent inhibitor of the NLRP3 inflammasome, highlighting its broader potential in inflammatory conditions.

Quantitative Activity Data

The following table summarizes the known inhibitory concentrations of **ZAP-180013** in various contexts. It is important to note that direct comparative studies across a wide range of cell lines are limited, and the available data comes from distinct experimental setups.



Target/Assay	Cell Line/System	IC50 / Effective Concentration	Reference
ZAP-70 (in vitro enzyme assay)	N/A	1.8 μΜ	[1]
ZAP-70 Phosphorylation	Jurkat (human T- lymphocyte)	Dose-dependent inhibition observed, with 4 µM being an effective concentration for downstream effects.	[2]
ZAP-70 Pathway Confirmation	Primary Human CD4+ T Cells	Activity confirmed, consistent with Jurkat cell findings.	[2]
NLRP3 Inflammasome	Human Immune Cells	Effective inhibitor (specific IC50 not detailed in the provided information).	

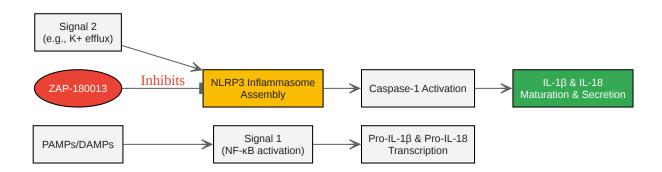
Signaling Pathways and Experimental Workflows

To visually represent the mechanisms of action and experimental procedures, the following diagrams have been generated using Graphviz.

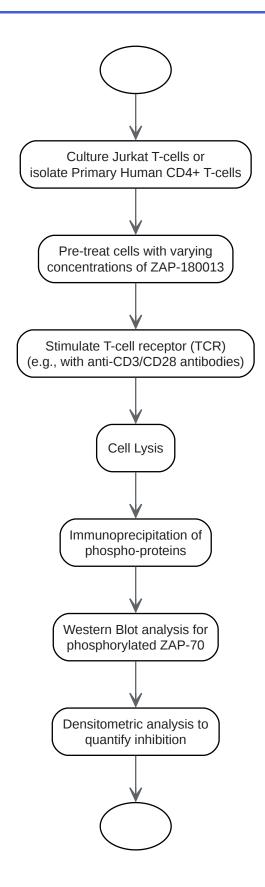
ZAP-70 Signaling Pathway Inhibition by ZAP-180013











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References

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- 2. Zap70 Regulates TCR-Mediated Zip6 Activation at the Immunological Synapse PMC [pmc.ncbi.nlm.nih.gov]
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